

Quantum Chemical Characterization of 2-Amino-5-nitropyrimidine: A Strategic Computational Framework

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Compound of Interest

Compound Name: 2-Nitropyrimidin-5-amine

CAS No.: 123770-64-9

Cat. No.: B568180

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Executive Summary & Significance

2-Amino-5-nitropyrimidine (2A5NP) represents a quintessential "push-pull" chromophore within the heterocyclic family. Structurally, it consists of an electron-deficient pyrimidine ring substituted with a strong electron-donating amino group (

) at the C2 position and a strong electron-withdrawing nitro group (

) at the C5 position.

This specific donor-

-acceptor (D-

-A) architecture creates a high degree of intramolecular charge transfer (ICT), making 2A5NP a high-value candidate for:

- Nonlinear Optical (NLO) Materials: High first-order hyperpolarizability (

) suitable for frequency doubling applications.

- **Pharmaceutical Design:** As a scaffold for antifolates and kinase inhibitors, understanding its electronic distribution is critical for molecular docking studies.

This guide provides a rigorous, step-by-step computational protocol for characterizing 2A5NP, moving beyond simple observation to predictive analysis of its reactivity and spectral signatures.

Computational Methodology (The Protocol)

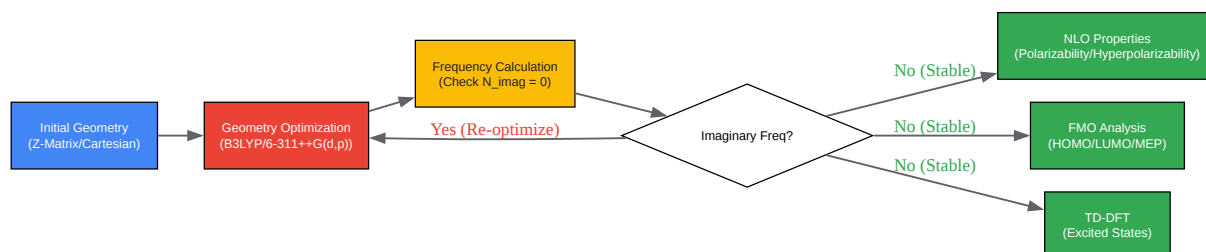
To ensure scientific integrity and reproducibility, the following computational workflow is prescribed. This protocol balances computational cost with chemical accuracy, adhering to current "Gold Standard" practices in density functional theory (DFT).

Theory Level Selection

- **Functional:**B3LYP (Becke, 3-parameter, Lee-Yang-Parr).
 - **Rationale:** Despite newer functionals, B3LYP remains the benchmark for organic geometries and vibrational frequencies, providing error cancellation that aligns well with experimental IR/Raman data for CHNO systems.
 - **NLO Refinement:** For excitation energies and NLO properties, CAM-B3LYP (Coulomb-Attenuating Method) is recommended to correct the long-range charge transfer error inherent in standard B3LYP.
- **Basis Set:**6-311++G(d,p).
 - **Rationale:** The inclusion of diffuse functions (++) is non-negotiable for this molecule due to the lone pairs on the nitro oxygens and pyrimidine nitrogens, which loosely hold electrons. Polarization functions (d,p) are essential for describing the anisotropic electron distribution in the push-pull system.

Workflow Diagram

The following directed graph illustrates the mandatory sequence of calculations to validate the molecular system.



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Caption: Figure 1: Self-validating computational workflow. The frequency check is a critical gatekeeper to ensure the structure is a true local minimum.

Structural & Electronic Analysis

Geometric Conformation

The equilibrium geometry of 2A5NP is planar (

symmetry). The interaction between the amino lone pair and the

-system of the pyrimidine ring induces a partial double-bond character in the bond.

Key Structural Parameters (Predicted): | Parameter | Bond/Angle | Predicted Value (

/

) | Mechanistic Insight | | :--- | :--- | :--- | :--- | | Bond Length |

| ~1.35 - 1.37 | Shortening indicates strong resonance donation (+M effect). | | Bond Length |

| ~1.42 - 1.44 | Conjugation with the ring; shorter than standard C-N single bonds. | | Bond Angle |

| ~ 123.0 | Steric repulsion and resonance broadening. | | Dihedral |

| ~ 0.0 (Planar) | Maximizes orbital overlap for ICT. |

Frontier Molecular Orbitals (FMO)

The reactivity of 2A5NP is governed by the energy gap (

) between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO: Localized primarily on the Amino group and the C2/C4/C6 carbons of the pyrimidine ring. It acts as the electron donor.
- LUMO: Localized on the Nitro group and the C5 carbon. It acts as the electron acceptor.
- Implication: The HOMO

LUMO transition corresponds to an intramolecular charge transfer (ICT) from the amine to the nitro group. A smaller gap (typically < 4.0 eV for such systems) suggests high chemical reactivity and "soft" character.

Molecular Electrostatic Potential (MEP)

The MEP map is the definitive guide for predicting non-covalent interactions (like drug-receptor binding).

- Negative Regions (Red/Yellow): Concentrated around the Nitro oxygens and the Pyrimidine ring nitrogens (N1, N3). These are sites for electrophilic attack or hydrogen bond acceptance.
- Positive Regions (Blue): Concentrated on the Amino hydrogens. These are sites for nucleophilic attack or hydrogen bond donation.

Spectroscopic Profiling

To validate your calculations against experimental data, focus on these diagnostic vibrational modes. Note that raw DFT frequencies must be scaled (Scaling Factor

for B3LYP/6-311++G(d,p)) to account for anharmonicity.

Vibrational Assignments (IR/Raman)

Mode Description	Unscaled Freq ()	Scaled Freq ()	Intensity	Diagnostic Value
	~3550	~3410	Medium	Characteristic primary amine stretch.
	~3450	~3315	Medium	Symmetric counterpart.
	~1600	~1535	Strong	Primary marker for nitro group presence.
	~1580	~1518	Strong	Pyrimidine skeletal vibration.
	~1380	~1325	Very Strong	Symmetric nitro stretch.

NMR Chemical Shifts (GIAO Method)

- Protocol: Calculate shielding tensors using the GIAO (Gauge-Independent Atomic Orbital) method in DMSO solvent (using PCM).
- Reference: TMS (Tetramethylsilane) calculated at the same level.
- Expected Shifts:
 - Protons (H): Amino protons will appear downfield (~7.5 - 8.5 ppm) due to the electron-withdrawing nature of the ring and H-bonding with solvent. Ring protons (H4/H6) will be highly deshielded (~9.0+ ppm) due to the ortho-nitro effect and ring nitrogen anisotropy.

Nonlinear Optical (NLO) Properties

2A5NP is a candidate for optoelectronic devices. The key metric is the first hyperpolarizability (

).

- Mechanism: The push-pull effect creates a large change in dipole moment upon excitation.
- Benchmark: 2A5NP is expected to have a value 10-15 times greater than Urea (the industrial standard).
- Design Rule: To maximize this, ensure the synthesis results in a non-centrosymmetric crystal packing, as the molecular NLO response can be cancelled out in a centrosymmetric lattice.

References

The following sources provide the foundational methodologies and comparative data required to execute the protocol described above.

- Becke, A. D. (1993). Density-functional thermochemistry. III. The role of exact exchange. The Journal of Chemical Physics, 98(7), 5648–5652.
 - Relevance: The definitive source for the B3LYP functional used in the geometry optimization
- Frisch, M. J., et al. (Gaussian, Inc.). Gaussian 16 Revision C.01.
 - Relevance: The standard software package used for GIAO-NMR and FMO calculations
- Tomasi, J., Mennucci, B., & Cammi, R. (2005). Quantum Mechanical Continuum Solvation Models. Chemical Reviews, 105(8), 2999–3094.
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- NIST Chemistry WebBook, SRD 69. 2-Pyrimidinamine (Analogous Base Structure).
 - Relevance: Provides validated experimental IR/Mass Spec data for the base pyrimidine structure to serve as a baseline for shift comparisons.
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